

Loureiriol CAS number and IUPAC name

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Compound of Interest

Compound Name: Loureiriol

Cat. No.: B3395392

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Loureiriol: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical summary of the current knowledge on **Loureiriol**, a homoisoflavonoid compound. Due to the limited availability of in-depth research on this specific molecule, this guide also contextualizes information with data on related compounds where relevant, while clearly indicating the gaps in the current scientific literature.

Chemical Identity

Loureiriol is identified by the following chemical nomenclature and identifiers.

Parameter	Value	Reference
Common Name	Loureiriol	
CAS Number	479195-44-3	
IUPAC Name	(3R)-5,7-dihydroxy-3-[(4-hydroxyphenyl)methyl]-6-methyl-2,3-dihydrochromen-4-one	
Molecular Formula	C ₁₇ H ₁₆ O ₅	
Molecular Weight	300.31 g/mol	

Biological Activity

Direct scientific evidence for the biological activity of **Loureiriol** is scarce. One supplier datasheet notes that it possesses "weak anticancer effects," however, the primary research supporting this claim is not readily available in the public domain.

A structurally similar homoisoflavonoid, (3R)-2,3-Dihydro-5,7-dihydroxy-3-[(4-hydroxyphenyl)methyl]-4H-1-benzopyran-4-one, which lacks the C-6 methyl group of **Loureiriol**, has been reported to exhibit significant inhibitory effects on human retinal microvascular endothelial cells. This suggests a potential area of investigation for **Loureiriol's** bioactivity.

Experimental Protocols

Detailed experimental protocols for the synthesis, isolation, or biological evaluation of **Loureiriol** are not extensively documented in publicly accessible scientific literature.

Isolation

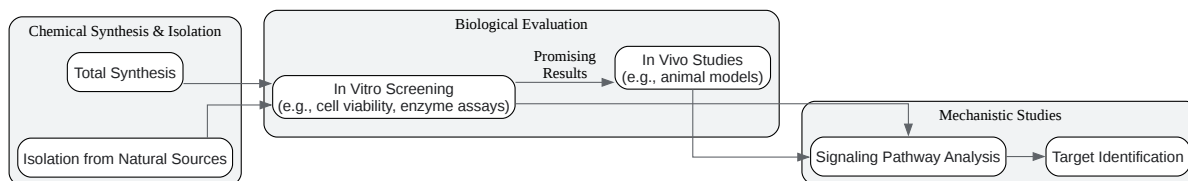
A related compound, (3R)-5, 7-dihydroxy- 3-(4-hydroxybenzyl)- 6-methyl-chroman-4-one, was isolated from *Illicium dunnianum*. The general methodology involved various chromatographic techniques for separation and purification, with structural elucidation confirmed by physicochemical and spectral data. A similar approach could presumably be applied for the isolation of **Loureiriol** from natural sources.

Signaling Pathways and Mechanisms of Action

There is currently no available information detailing the specific signaling pathways or molecular mechanisms of action for **Loureiriol**.

Logical Relationships and Workflows

Given the absence of detailed experimental data for **Loureiriol**, a logical workflow for future research can be proposed.



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Caption: Proposed research workflow for **Loureiriol**.

Conclusion

Loureiriol (CAS: 479195-44-3) is a defined chemical entity with a known structure. However, a significant gap exists in the scientific literature regarding its biological activities, mechanisms of action, and detailed experimental protocols. The information on structurally similar compounds suggests that it may possess noteworthy biological effects, warranting further investigation. The provided workflow outlines a potential path for future research to elucidate the therapeutic potential of this molecule. This document serves as a foundational guide for researchers and professionals in the field of drug development, highlighting both the known aspects of **Loureiriol** and the opportunities for novel discovery.

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